

# Solubility Profile of C.I. Reactive Violet 5: A Technical Guide

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## Compound of Interest

Compound Name: **Reactive Violet 5**

Cat. No.: **B1142343**

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This technical guide provides a comprehensive overview of the solubility characteristics of C.I. **Reactive Violet 5** (also known as Remazol Brilliant Violet 5R). Understanding the solubility of this reactive azo dye is crucial for its application in various fields, including textile dyeing, printing, and biomedical research. This document summarizes available quantitative solubility data, outlines detailed experimental protocols for solubility determination, and provides a visual representation of the experimental workflow.

## Core Data: Solubility of Reactive Violet 5

The solubility of a dye is a critical parameter that influences its application and performance. The following table summarizes the known quantitative solubility of C.I. **Reactive Violet 5** in various solvents. It is important to note that while data for aqueous and methanolic solutions are available, comprehensive quantitative data for other common organic solvents are not readily found in the public domain.

Solvent	Chemical Formula	Solubility	Temperature (°C)
Water	H <sub>2</sub> O	100 g/L[1]	50
Methanol	CH <sub>3</sub> OH	10 mg/mL[2]	Not Specified
Ethanol	C <sub>2</sub> H <sub>5</sub> OH	Data Not Available	-
Acetone	C <sub>3</sub> H <sub>6</sub> O	Data Not Available	-
Dimethyl Sulfoxide (DMSO)	C <sub>2</sub> H <sub>6</sub> OS	Data Not Available	-
Dimethylformamide (DMF)	C <sub>3</sub> H <sub>7</sub> NO	Data Not Available	-

One source categorizes **Reactive Violet 5** as a dye with a monovinylsulfone group and a heterocyclic structure, noting that this class of dyes generally has a lower solubility of around 100 g/L.[3] This is consistent with the specific data found for its solubility in water at 50°C.[1] It is also described as a purple-brown powder that is soluble in water.[4]

## Experimental Protocols for Solubility Determination

Accurate determination of a dye's solubility requires robust experimental design. The following are detailed methodologies that can be employed to ascertain the solubility of **Reactive Violet 5** in various solvents.

### Equilibrium Saturation Method followed by Spectrophotometric Analysis

This method is widely used for determining the solubility of colored compounds.

**Principle:** An excess amount of the dye is mixed with the solvent of interest until the solution is saturated. The undissolved solid is then removed, and the concentration of the dissolved dye in the clear supernatant is determined using UV-Visible spectrophotometry.

**Detailed Protocol:**

- Preparation of Saturated Solution:

- Add an excess amount of C.I. **Reactive Violet 5** to a known volume of the desired solvent in a sealed, temperature-controlled vessel (e.g., a screw-cap vial or flask).
- Agitate the mixture using a magnetic stirrer or a shaker bath for a prolonged period (e.g., 24-48 hours) to ensure that equilibrium is reached. Maintain a constant temperature throughout this period.

• Separation of Undissolved Solute:

- Allow the suspension to stand undisturbed for several hours to permit the settling of the undissolved dye particles.
- Carefully withdraw a clear aliquot of the supernatant using a syringe fitted with a fine filter (e.g., a 0.45 µm PTFE or nylon filter) to remove any suspended microparticles.

• Concentration Determination:

- Prepare a series of standard solutions of **Reactive Violet 5** of known concentrations in the same solvent.
- Measure the absorbance of each standard solution at the wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ) using a UV-Visible spectrophotometer to generate a calibration curve (Absorbance vs. Concentration).
- Dilute the filtered saturated solution with the solvent as necessary to bring its absorbance within the linear range of the calibration curve.
- Measure the absorbance of the diluted saturated solution and use the calibration curve to determine its concentration.
- Calculate the original concentration of the saturated solution, which represents the solubility of the dye in that solvent at the specified temperature.

## Gravimetric Method

This method is suitable for determining solubility when the solvent is volatile and the dye is thermally stable at the drying temperature.

**Principle:** A known volume of the saturated solution is evaporated to dryness, and the mass of the remaining solute is determined.

**Detailed Protocol:**

- Preparation of Saturated Solution: Follow step 1 as described in the spectrophotometric method.
- Separation of Undissolved Solute: Follow step 2 as described in the spectrophotometric method.
- Evaporation and Weighing:
  - Accurately pipette a known volume of the clear, saturated solution into a pre-weighed, dry container (e.g., an evaporating dish or a beaker).
  - Carefully evaporate the solvent under controlled conditions (e.g., in a fume hood, on a hot plate at low heat, or in a vacuum oven) until the dye is completely dry.
  - Cool the container with the dried dye residue in a desiccator to prevent moisture absorption.
  - Weigh the container with the residue. The difference between this mass and the initial mass of the empty container gives the mass of the dissolved dye.
  - Calculate the solubility as the mass of the dissolved dye per the volume of the solvent used (e.g., in g/L).

## Filter Paper Spot Method

This is a simpler, semi-quantitative method suitable for rapid estimations, particularly in industrial settings.<sup>[5]</sup>

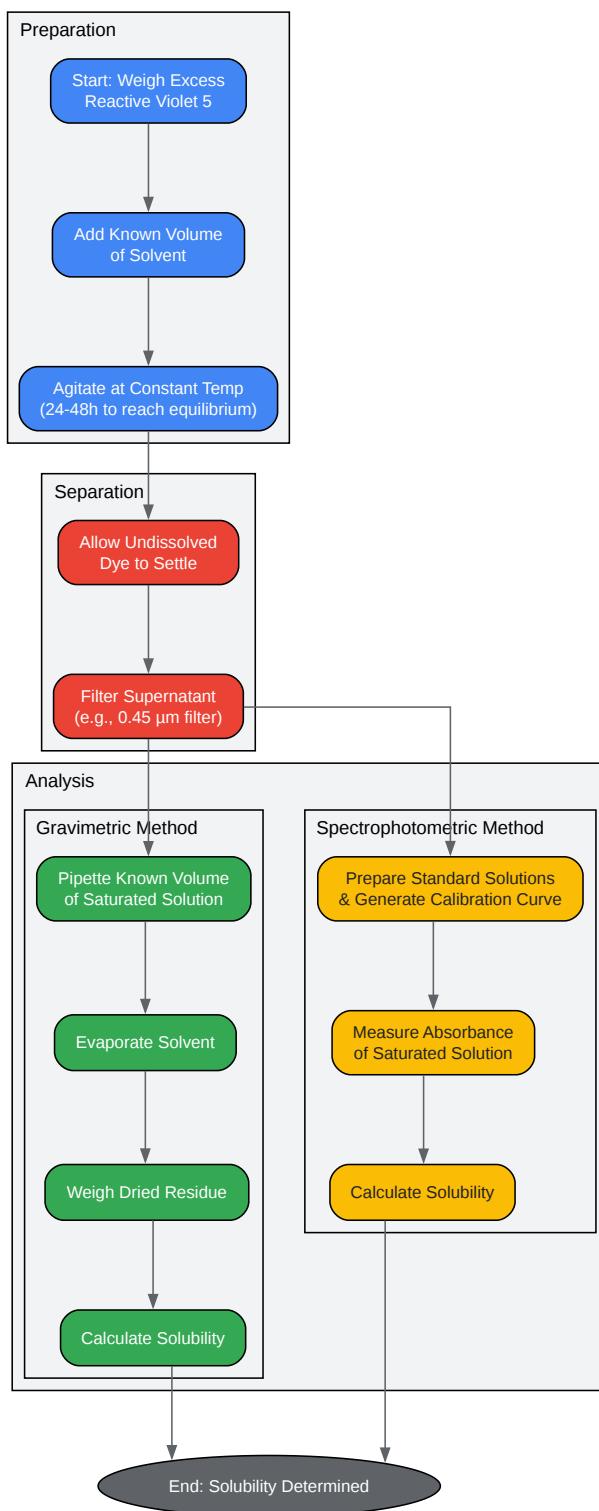
**Principle:** The method relies on observing the point at which a dye solution becomes saturated by spotting it on filter paper and checking for undissolved particles.<sup>[5]</sup>

**Detailed Protocol:**

- Preparation of Serial Dilutions: Prepare a range of dye solutions with different concentrations.
- Stirring: Stir each solution at a constant temperature (e.g., 20°C) for a set period (e.g., 10 minutes) to dissolve the dye.[5]
- Spotting: Using a pipette, take an aliquot of a solution and drop it vertically onto a piece of filter paper.[5]
- Observation: After the spot has dried, visually inspect it. The highest concentration that does not leave any undissolved dye particles (i.e., no spots within the colored circle) is considered the solubility.[5]

## Visualization of Experimental Workflow

The following diagram illustrates a general workflow for determining the solubility of **Reactive Violet 5**.

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Caption: General workflow for determining the solubility of **Reactive Violet 5**.

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